Thermodynamic Properties of 3,3-Dimethyl-2-pentanol: A Technical Guide

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Compound of Interest		
Compound Name:	*3,3-Dimethyl-2-pentanol*	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of **3,3-Dimethyl-2-pentanol** (CAS RN: 19781-24-9), a branched heptanol isomer. An understanding of these properties is crucial for applications in chemical synthesis, reaction engineering, and solvent system modeling, particularly within the pharmaceutical and fine chemical industries. This document summarizes key quantitative data, details relevant experimental methodologies, and provides visualizations of experimental workflows.

Core Thermodynamic and Physical Properties

3,3-Dimethyl-2-pentanol is a chiral secondary alcohol with the molecular formula $C_7H_{16}O$.[1] Its branched structure significantly influences its physical and thermodynamic behavior compared to its linear isomers.

Property	Value	Unit	Source(s)
Molecular Weight	116.201	g/mol	[1]
Boiling Point (at 760 mmHg)	138.3	°C	[1]
Boiling Point (at standard pressure)	420.65	K	[2]
Density (at 20°C)	0.818	g/cm³	[1]
Refractive Index (n20/D)	1.419	-	[1]
Flash Point	42.3	°C	[1]
Vapor Pressure (at 25°C)	2.83	mmHg	[1]

Table 1: Physical Properties of **3,3-Dimethyl-2-pentanol**. This table summarizes key physical constants for **3,3-Dimethyl-2-pentanol**.

Enthalpy, Entropy, and Heat Capacity

Critically evaluated thermodynamic data for **3,3-Dimethyl-2-pentanol** is available through the NIST/TRC Web Thermo Tables (WTT).[3] This data includes ideal gas heat capacity, enthalpy of vaporization, and enthalpy of formation. While specific experimental values from single studies are not readily available in publicly accessible literature, the NIST database provides a comprehensive and reliable source for these parameters across a range of temperatures.

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Thermodynamic Property	Phase	Temperature Range (K)	Data Availability
Isobaric Heat Capacity (Cp)	Ideal Gas	200 - 1000	Available as a function of temperature
Enthalpy of Vaporization (ΔH_vap)	Liquid-Gas	255 - 589	Available as a function of temperature
Standard Enthalpy of Formation (ΔfH°)	Gas	Standard State	Available
Standard Enthalpy of Formation (ΔfH°)	Liquid	Standard State	Available
Entropy (S)	Ideal Gas	200 - 1000	Available as a function of temperature and pressure

Table 2: Availability of Critically Evaluated Thermodynamic Data. This table outlines the availability of key thermodynamic data for **3,3-Dimethyl-2-pentanol** from the NIST/TRC Web Thermo Tables.

Experimental Protocols

The determination of the thermodynamic properties of volatile organic compounds like **3,3-Dimethyl-2-pentanol** involves several key experimental techniques. The following sections detail the general methodologies for measuring enthalpy of combustion, vapor pressure, and heat capacity.

Determination of Enthalpy of Combustion

The standard enthalpy of combustion is a fundamental thermodynamic property, typically determined using bomb calorimetry.

Methodology:

- Sample Preparation: A precise mass of the liquid sample (**3,3-Dimethyl-2-pentanol**) is encapsulated in a combustible container (e.g., a gelatin capsule or a thin-walled glass

ampule).

- Bomb Assembly: The sample is placed in a sample holder within a high-pressure stainless steel vessel known as a "bomb." A fuse wire is positioned to ensure ignition.

- Pressurization: The bomb is purged and then filled with an excess of pure oxygen to a pressure of approximately 30 atm.

- Calorimeter Setup: The sealed bomb is submerged in a known mass of water in an insulated container (the calorimeter). The system is allowed to reach thermal equilibrium, and the initial temperature is recorded precisely.

- Combustion: The sample is ignited by passing an electric current through the fuse wire. The combustion of the sample releases heat, which is transferred to the bomb and the surrounding water, causing a temperature rise.

- Temperature Measurement: The temperature of the water is monitored and recorded at regular intervals until it reaches a maximum and then begins to cool.

- Data Analysis: The heat capacity of the calorimeter system (including the bomb, water, and stirrer) is predetermined by combusting a standard substance with a known enthalpy of combustion (e.g., benzoic acid). The heat released by the combustion of the **3,3-Dimethyl-2-pentanol** is calculated from the observed temperature change and the heat capacity of the calorimeter. Corrections are made for the heat of ignition and any side reactions (e.g., the formation of nitric acid from residual nitrogen). The standard enthalpy of combustion is then calculated per mole of the substance.
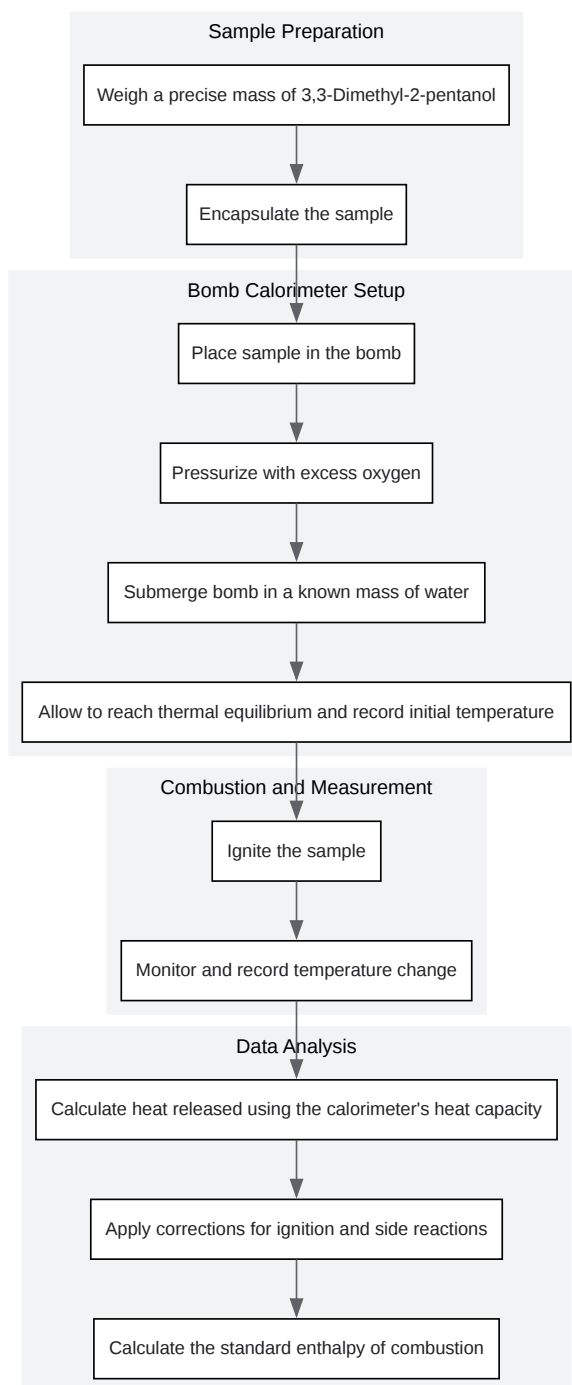
Workflow for Determining Enthalpy of Combustion

Sample Preparation

Weigh a precise mass of 3,3-Dimethyl-2-pentanol

↓

Encapsulate the sample

Bomb Calorimeter Setup

Place sample in the bomb

↓

Pressurize with excess oxygen

↓

Submerge bomb in a known mass of water

↓

Allow to reach thermal equilibrium and record initial temperature

Combustion and Measurement

Ignite the sample

↓

Monitor and record temperature change

Data Analysis

Calculate heat released using the calorimeter's heat capacity

↓

Apply corrections for ignition and side reactions

↓

Calculate the standard enthalpy of combustion

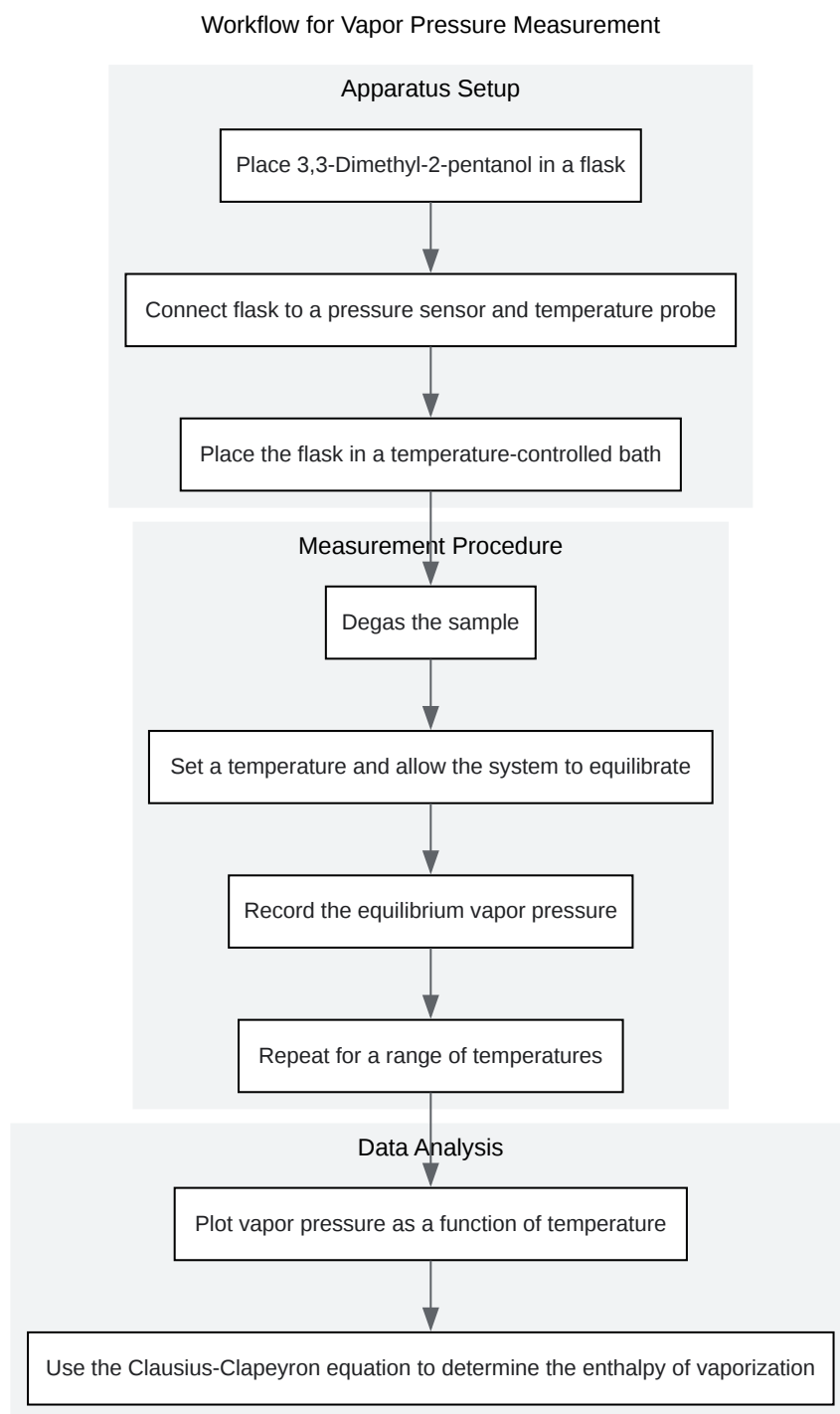Click to download full resolution via product page

Figure 1: Workflow for determining the enthalpy of combustion.

Determination of Vapor Pressure

The vapor pressure of a volatile liquid can be measured as a function of temperature using a static or dynamic method. A common static method involves the use of an isoteniscope or a simple apparatus with a pressure sensor.

Methodology:

- Apparatus Setup: A flask containing the liquid sample (**3,3-Dimethyl-2-pentanol**) is connected to a pressure sensor and a temperature probe. The flask is placed in a temperature-controlled water or oil bath.

- Degassing: The sample is typically degassed to remove any dissolved air, which would contribute to the total pressure. This can be achieved by freeze-pump-thaw cycles.

- Equilibrium: The sample is heated to a desired temperature, and the system is allowed to reach thermal equilibrium, where the rate of vaporization equals the rate of condensation.

- Pressure Measurement: The pressure of the vapor in equilibrium with the liquid is measured using the pressure sensor.

- Temperature Variation: The temperature of the bath is varied, and the equilibrium vapor pressure is measured at each new temperature.

- Data Analysis: The vapor pressure data as a function of temperature can be used to determine the enthalpy of vaporization using the Clausius-Clapeyron equation.

Workflow for Vapor Pressure Measurement

Apparatus Setup

Place 3,3-Dimethyl-2-pentanol in a flask

↓

Connect flask to a pressure sensor and temperature probe

↓

Place the flask in a temperature-controlled bath

Measurement Procedure

Degas the sample

↓

Set a temperature and allow the system to equilibrate

↓

Record the equilibrium vapor pressure

↓

Repeat for a range of temperatures

Data Analysis

Plot vapor pressure as a function of temperature

↓

Use the Clausius-Clapeyron equation to determine the enthalpy of vaporization

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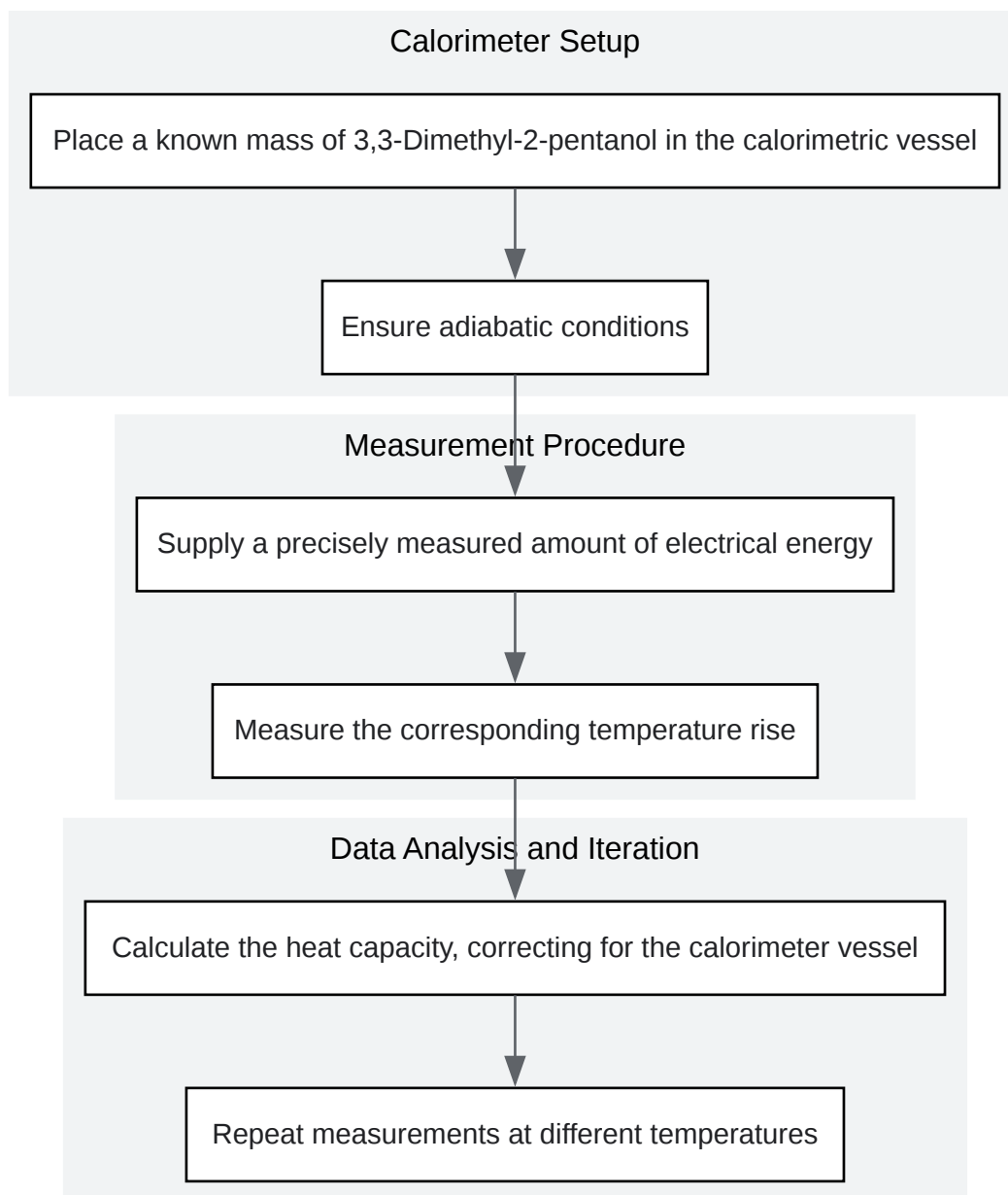Figure 2: Workflow for vapor pressure measurement.

Determination of Heat Capacity

The isobaric heat capacity of a liquid can be determined using adiabatic calorimetry or differential scanning calorimetry (DSC).

Methodology (Adiabatic Calorimetry):

- Calorimeter Setup: A known mass of the liquid sample is placed in a calorimetric vessel, which is equipped with a heater and a temperature sensor. The vessel is housed within an adiabatic shield, which is maintained at the same temperature as the vessel to prevent heat loss.

- Heating: A precisely measured amount of electrical energy is supplied to the heater, causing the temperature of the sample and the vessel to increase.

- Temperature Measurement: The temperature increase of the sample is carefully measured.

- Calculation: The heat capacity of the sample is calculated from the amount of energy supplied and the observed temperature rise, after accounting for the heat capacity of the calorimetric vessel (which is determined in a separate calibration experiment).

- Temperature Dependence: The measurement is repeated over a range of temperatures to determine the heat capacity as a function of temperature.

Workflow for Heat Capacity Measurement (Adiabatic Calorimetry)

Calorimeter Setup

Place a known mass of 3,3-Dimethyl-2-pentanol in the calorimetric vessel

↓

Ensure adiabatic conditions

Measurement Procedure

Supply a precisely measured amount of electrical energy

↓

Measure the corresponding temperature rise

Data Analysis and Iteration

Calculate the heat capacity, correcting for the calorimeter vessel

↓

Repeat measurements at different temperatures

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